

stability issues with 5-oxohexanal

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: 5-Oxohexanal

CAS No.: 505-03-3

Cat. No.: S9039897

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Chemical Data for 5-Oxohexanal

Property	Value / Information
CAS Number	505-03-3 [1] [2]
Molecular Formula	C ₆ H ₁₀ O ₂ [1] [2]
Molecular Weight	114.142 g/mol [1] [2]
IUPAC Name	5-oxohexanal [2]
SMILES	CC(=O)CCCC=O [2]
Synonyms	1,5-Hexanedione; 2,6-Hexanedione; 5-keto-1-hexanal [1]
Related Compound	2-Isopropyl-5-oxohexanal (CAS: 15303-46-5), exists as a clear, colorless to light yellow oil [3]

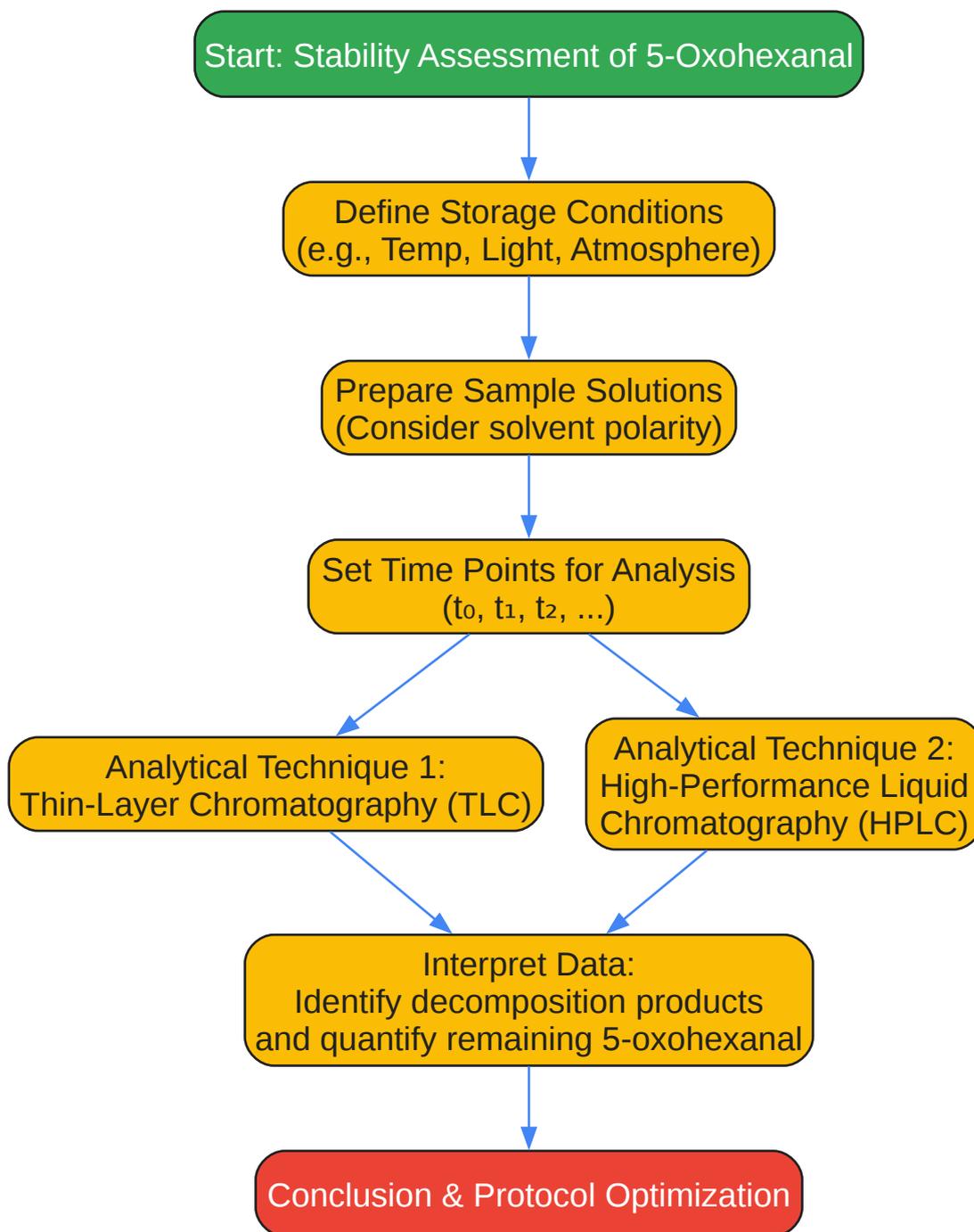
Addressing Stability and Troubleshooting

Based on its structure, **5-oxohexanal** contains both a ketone and a reactive aldehyde group [2]. This suggests the following potential stability concerns, though specific experimental data is unavailable in the current search results:

- **Reactivity of the Aldehyde:** The aldehyde group is susceptible to oxidation and can react with nucleophiles.
- **Self-Condensation:** Under basic conditions or upon storage, it may undergo aldol-type condensation reactions with itself.

Recommended Experimental Workflow

Due to the lack of specific protocols, the following general workflow is recommended to systematically evaluate the stability of **5-oxohexanal** in your research. You can use the provided DOT script to generate a visual diagram of this process.



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Potential FAQs

Based on the chemical information available, here are anticipated FAQs.

- **Q1: What is the basic structure of 5-oxohexanal?**
 - **A: 5-Oxohexanal** is a linear 6-carbon molecule with a ketone group on the 5th carbon and an aldehyde group on the 1st carbon. Its SMILES representation is CC(=O)CCCC=O [2].
- **Q2: What are the main stability concerns for 5-oxohexanal?**
 - **A:** While specific studies are lacking, its functional groups suggest a high potential for aldol self-condensation, as the aldehyde can act as an electrophile and the ketone can form an enolate nucleophile, especially under basic conditions. The aldehyde group is also prone to air oxidation.

Suggestions for Finding More Specialized Information

To build a more comprehensive guide, I suggest you:

- **Consult Specialized Databases:** Search SciFinder and Reaxys, which are more detailed than general chemical databases for stability and decomposition pathway information.
- **Review Literature on Analogous Compounds:** Look for studies on similar α,ω -dicarbonyl compounds (like 2,5-hexanedione) to infer potential stability issues and handling protocols.
- **Perform Experimental Characterization:** Since concrete data is scarce, empirically determine the compound's behavior using the workflow above. Key parameters to monitor include purity over time by HPLC and structural changes by NMR and FT-IR.

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References

1. - 5 | CAS#:505-03-3 | Chemsrvc oxohexanal [chemsrc.com]
2. Human Metabolome Database: Showing metabocard for... [hmdb.ca]
3. 2-Isopropyl- 5 - oxohexanal | 15303-46-5 [chemicalbook.com]

To cite this document: Smolecule. [stability issues with 5-oxohexanal]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b9039897#stability-issues-with-5-oxohexanal>]

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